

Analytical Grade D-Diiodotyrosine: A Guide for Researchers

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Compound of Interest

Compound Name: *Diiodotyrosine, D-*

Cat. No.: *B555807*

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For researchers, scientists, and drug development professionals, sourcing high-purity reagents is paramount to achieving reliable and reproducible experimental outcomes. This document provides detailed information on the sources, suppliers, and applications of analytical grade D-Diiodotyrosine (D-DIT), a key molecule in thyroid hormone research.

D-Diiodotyrosine, a derivative of the amino acid tyrosine, serves as a crucial precursor in the biosynthesis of thyroid hormones, thyroxine (T4) and triiodothyronine (T3). Its availability in a highly pure, analytical grade form is essential for a range of research applications, from metabolic studies to the development of novel therapeutics targeting the thyroid signaling pathway.

Sources and Suppliers of Analytical Grade D-Diiodotyrosine

A comprehensive search has identified several reputable suppliers offering D-Diiodotyrosine. While the specific designation "analytical grade" may vary between suppliers, products with high purity levels (typically $\geq 98\%$), as determined by methods like High-Performance Liquid Chromatography (HPLC), are suitable for most research applications. Researchers should always request a Certificate of Analysis (CoA) to verify the purity and identity of the compound.

Below is a comparative table of suppliers offering D-Diiodotyrosine and related compounds. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	3,5-Diiodo-L-tyrosine dihydrate	18835-59-1	≥98.0% (HPLC) [1]	10 g[1]
Cayman Chemical	3,5-Diiodo-L-tyrosine	300-39-0	≥98%[2]	Custom
Selleck Chemicals	3,5-Diiodotyrosine Dihydrate	Not Specified	Quality confirmed by NMR & HPLC[3]	Custom
MedKoo	Diiodotyrosine	66-02-4	Not Specified	100mg, 250mg, 1g[4]
Amitychem	L-3,5-diiodotyrosine	Not Specified	Research and Industrial Grade/98.00; Pharmacy Grade/99[5]	Custom
DC Chemicals	Diiodotyrosine	Not Specified	Not Specified	Custom[6]
Genprice	3,5-Diiodo-DL-tyrosine	Not Specified	Not Specified	10 mg[7]

Key Applications and Experimental Protocols

Analytical grade D-Diiodotyrosine is primarily utilized in studies related to thyroid hormone metabolism and function. Its applications include, but are not limited to:

- In vitro synthesis of thyroid hormones: Investigating the enzymatic and non-enzymatic pathways of T3 and T4 formation.[8][9]
- Radioimmunoassay (RIA) development: As a standard for the quantification of DIT in biological samples.[10][11]

- Enzyme inhibition assays: Studying the kinetics of enzymes involved in thyroid hormone synthesis and metabolism.
- Chromatographic analysis: Serving as a reference standard for the identification and quantification of DIT in complex mixtures using techniques like HPLC.[\[12\]](#)[\[13\]](#)

Experimental Protocols

Protocol 1: High-Performance Liquid Chromatography (HPLC) for the Determination of D-Diiodotyrosine in Serum

This protocol provides a general framework for the analysis of D-Diiodotyrosine in serum samples. Optimization of specific parameters may be required depending on the HPLC system and sample matrix.

Materials:

- D-Diiodotyrosine analytical standard
- Acetonitrile (HPLC grade)
- Trifluoroacetic acid (TFA)
- Water (HPLC grade)
- Serum samples
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Theophylline (internal standard)

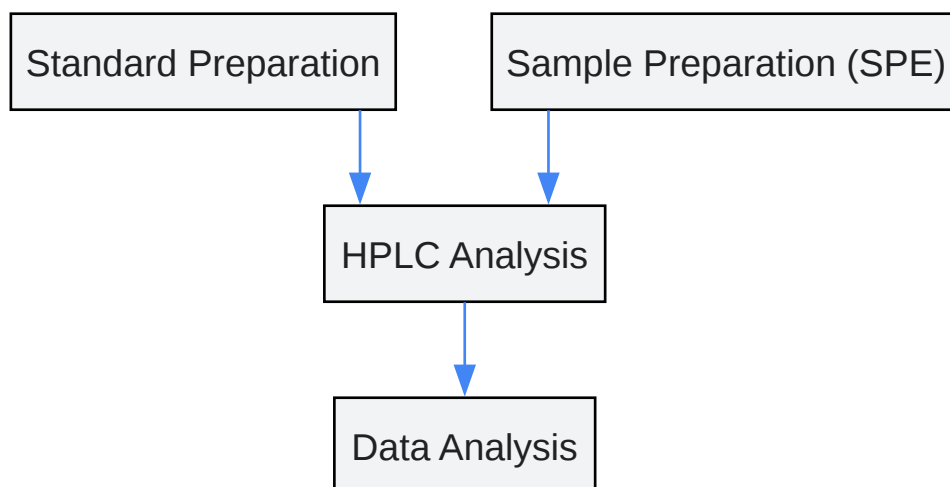
Instrumentation:

- HPLC system with a photodiode array (PDA) or UV detector
- Reversed-phase C18 column (e.g., Inertsil C18)

Procedure:

- **Standard Preparation:** Prepare a stock solution of D-Diiodotyrosine and theophylline (internal standard) in a suitable solvent (e.g., methanol or a mixture of mobile phase). Perform serial dilutions to create a calibration curve.
- **Sample Preparation (Solid-Phase Extraction):**
 - Spike drug-free serum samples with known concentrations of D-Diiodotyrosine standards.
 - Precondition the C18 SPE cartridges with methanol followed by water.
 - Load the serum samples onto the cartridges.
 - Wash the cartridges to remove interferences.
 - Elute the analytes with a suitable solvent (e.g., methanol or acetonitrile).
 - Evaporate the eluate to dryness and reconstitute in the mobile phase.
- **Chromatographic Conditions:**[\[12\]](#)[\[13\]](#)
 - Mobile Phase A: 0.1% aqueous solution of trifluoroacetic acid (pH 3)
 - Mobile Phase B: Acetonitrile
 - Gradient Program: A 25-minute gradient from a low to a high percentage of acetonitrile.
 - Flow Rate: 1 mL/min
 - Detection: Monitor the absorbance at a suitable wavelength (e.g., 220 nm).
- **Quantification:** Use the calibration curve generated from the standards and the peak area ratio of D-Diiodotyrosine to the internal standard to determine the concentration in the samples.

Experimental Workflow for HPLC Analysis



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Caption: Workflow for the HPLC analysis of D-Diiodotyrosine.

Protocol 2: Radioimmunoassay (RIA) for the Quantification of D-Diiodotyrosine

This protocol outlines the general steps for a competitive radioimmunoassay to measure D-Diiodotyrosine concentrations in biological fluids.

Materials:

- D-Diiodotyrosine analytical standard
- Radiolabeled D-Diiodotyrosine (e.g., ^{125}I -DIT)
- Specific antibody against D-Diiodotyrosine
- Assay buffer (e.g., phosphate-buffered saline with protein carrier)
- Separating agent (e.g., second antibody, polyethylene glycol)
- Biological samples

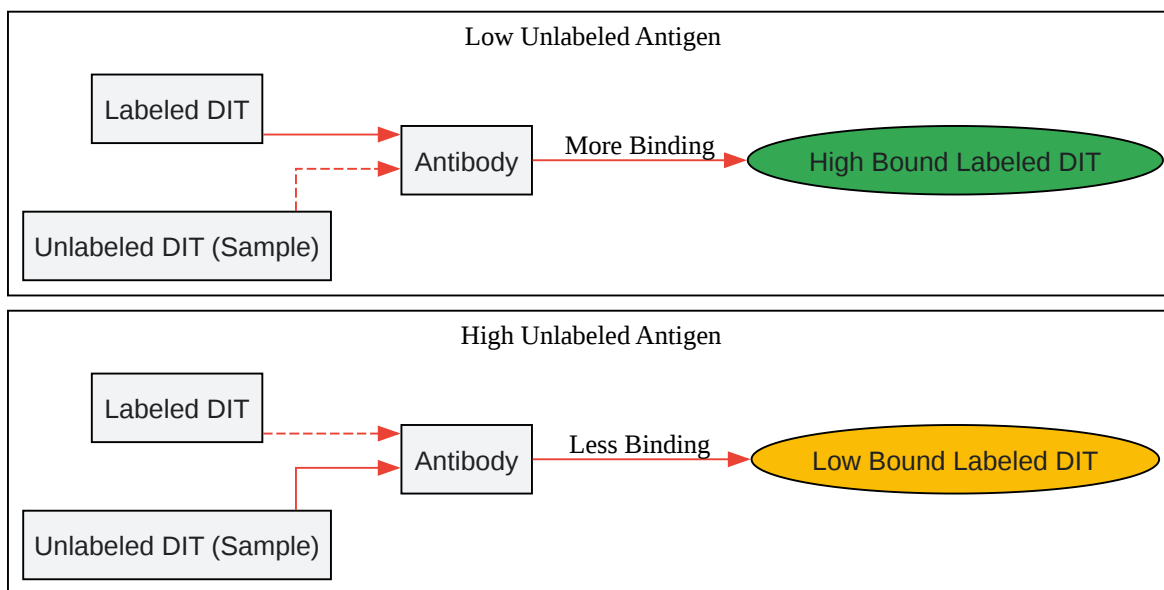
Instrumentation:

- Gamma counter

Procedure:[14][15]

- Reagent Preparation:
 - Prepare a standard curve by serially diluting the D-Diiodotyrosine analytical standard.
 - Dilute the radiolabeled D-Diiodotyrosine and the specific antibody to their optimal concentrations in the assay buffer.
- Assay Setup:
 - To a series of tubes, add a fixed amount of the specific antibody.
 - Add the standard dilutions or unknown samples.
 - Add a fixed amount of radiolabeled D-Diiodotyrosine to initiate the competitive binding reaction.
- Incubation: Incubate the mixture for a specified time and temperature to allow the binding reaction to reach equilibrium.
- Separation: Separate the antibody-bound and free radiolabeled D-Diiodotyrosine using a suitable separation agent.
- Counting: Measure the radioactivity in the bound or free fraction using a gamma counter.
- Calculation: Construct a standard curve by plotting the percentage of bound radiolabel versus the concentration of the unlabeled D-Diiodotyrosine standards. Determine the concentration of D-Diiodotyrosine in the unknown samples by interpolating their percentage of bound radiolabel on the standard curve.

Principle of Competitive Radioimmunoassay

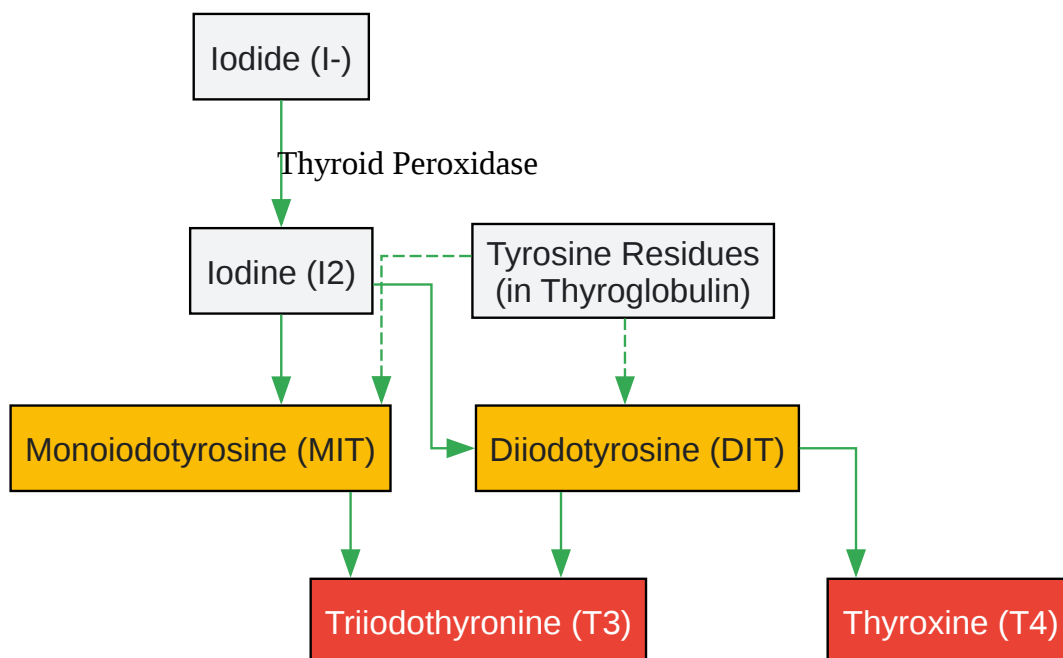


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Caption: Competitive binding in a Radioimmunoassay (RIA).

Thyroid Hormone Biosynthesis Signaling Pathway

D-Diiodotyrosine is a central intermediate in the synthesis of thyroid hormones within the thyroid gland. The process begins with the uptake of iodide by the thyroid follicular cells. Iodide is then oxidized and incorporated into tyrosine residues of the thyroglobulin protein, forming monoiodotyrosine (MIT) and diiodotyrosine (DIT). Subsequently, two molecules of DIT couple to form thyroxine (T4), or one molecule of MIT and one molecule of DIT couple to form triiodothyronine (T3).^[16]



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- To cite this document: BenchChem. [Analytical Grade D-Diiodotyrosine: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555807#sources-and-suppliers-of-analytical-grade-d-diiodotyrosine]

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